Introduction: The Strategic Value of Constrained Scaffolds in Drug Design

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Compound of Interest

Compound Name:	*Methyl indoline-2-carboxylate*
CAS No.:	*96056-64-3*
Cat. No.:	*B1585952*

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Peptidomimetics, synthetic molecules that replicate the structural and functional aspects of peptides, are cornerstones of modern drug discovery. They offer a strategic advantage over natural peptides, which are often hindered by poor metabolic stability, rapid degradation by proteases, and limited membrane permeability.[1] By systematically modifying the peptide backbone or incorporating non-canonical amino acids, researchers can develop drug candidates with enhanced bioavailability and targeted efficacy.[2][3]

Among the vast arsenal of chiral building blocks used for this purpose, (S)-(+)-**Methyl indoline-2-carboxylate** holds a privileged position.[4][5] This molecule serves as a conformationally constrained analogue of proline, a unique amino acid that often induces specific secondary structures in peptides.[6][7] The rigid, saturated indoline core provides precise stereochemical control, allowing for the design of peptidomimetics with predictable three-dimensional arrangements.[4][8] This structural constraint is invaluable in medicinal chemistry, leading to the development of potent therapeutics, including inhibitors of the HIV-1 integrase enzyme and agents targeting neurological disorders.[8]

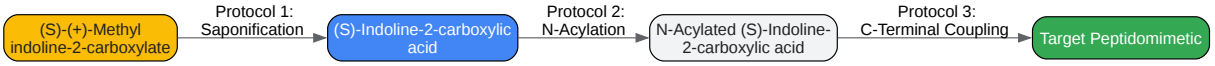
This guide provides a detailed technical overview and actionable protocols for leveraging (S)-(+)-**Methyl indoline-2-carboxylate** in the synthesis of advanced peptidomimetics. We will

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explore the core synthetic transformations, from the preparation of key intermediates to the intricacies of peptide bond formation, emphasizing the chemical principles and field-proven strategies that ensure success.

Core Synthetic Workflow: From Ester to Peptidomimetic Scaffold

The journey from the commercially available starting material, (S)-(+)-**Methyl indoline-2-carboxylate**, to a final peptidomimetic involves a series of fundamental transformations. The initial and most critical step is the hydrolysis of the methyl ester to liberate the carboxylic acid. This unmasked carboxylate, along with the secondary amine of the indoline ring, become the two reactive handles for subsequent peptide chain elongation. The general workflow is designed to first protect or acylate the nitrogen and then activate the carboxylic acid for coupling, or vice-versa, depending on the desired final structure.



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Caption: Core workflow for peptidomimetic synthesis.

Part 1: Preparation of the Core Amino Acid Scaffold

The foundational step in utilizing (S)-(+)-**Methyl indoline-2-carboxylate** is its conversion to the free acid, which is essential for forming a peptide bond at the C-terminus.

Protocol 1: Saponification of (S)-(+)-Methyl indoline-2-carboxylate

This protocol details the base-catalyzed hydrolysis (saponification) of the methyl ester to yield (S)-Indoline-2-carboxylic acid. This reaction is a prerequisite for activating the carboxyl group for subsequent amide bond formation.

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Causality Behind the Method: Saponification is a classic and highly efficient method for ester hydrolysis. Using a strong base like sodium hydroxide (NaOH) in a mixed solvent system (e.g., methanol and water) ensures the complete and irreversible cleavage of the ester bond.[9] The methanol co-solvent enhances the solubility of the organic starting material, while water is necessary for the hydroxide-mediated reaction to proceed. The reaction is typically heated to ensure a reasonable reaction rate.[9]

Experimental Protocol:

- Dissolution: Dissolve (S)-(+)-**Methyl indoline-2-carboxylate** (1.0 eq) in a 3:1 mixture of methanol and water.
- Base Addition: Add sodium hydroxide (NaOH, 3.0 eq) to the solution.
- Reaction: Stir the reaction mixture at 80°C for 1.5 to 2 hours, monitoring the disappearance of the starting material by Thin Layer Chromatography (TLC).
- Work-up:
  - Cool the mixture to room temperature.
  - Carefully acidify the solution to a pH of approximately 6 using a suitable acid (e.g., 1M HCl or acetic acid). This step protonates the carboxylate to form the desired carboxylic acid.
  - Extract the aqueous layer with an organic solvent such as ethyl acetate (3 x volumes).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude (S)-Indoline-2-carboxylic acid. Further purification can be achieved by recrystallization if necessary.

Part 2: Elongation of the Peptidomimetic Chain

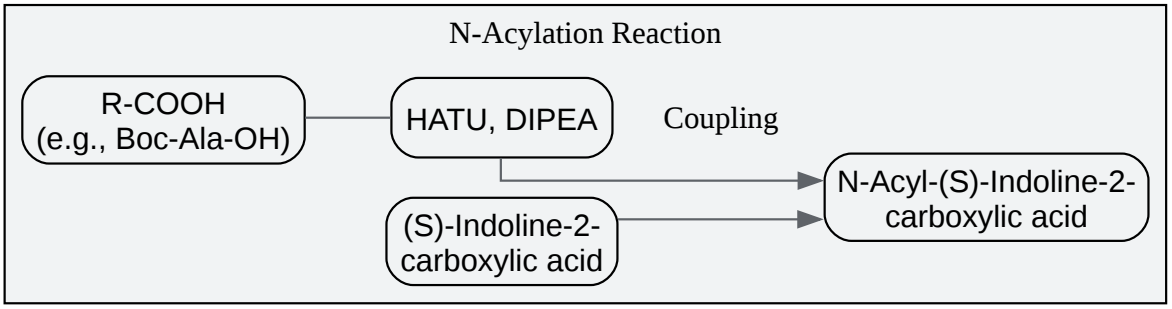
With the core scaffold prepared, the next phase involves forming new amide bonds at the N- and C-termini. The indoline nitrogen presents a unique challenge due to its reduced nucleophilicity compared to a primary amine.

Protocol 2: N-Acylation of the Indoline Secondary Amine

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N-acylation is a key step to introduce diversity and build the peptide chain from the N-terminus. Due to the steric hindrance and weak nucleophilicity of the indoline nitrogen, robust coupling methods are required.[6]

Causality Behind the Method: Standard peptide coupling reagents are designed to convert a carboxylic acid into a highly reactive intermediate that can be attacked by an amine. For a sterically hindered and less reactive amine like the one in indoline, powerful uronium/aminium salt reagents such as HATU are highly effective.[10] HATU rapidly converts the carboxylic acid into a reactive ester, which then readily acylates the indoline nitrogen. The use of a non-nucleophilic base like DIPEA is crucial to deprotonate the carboxylic acid without competing in the reaction.[10]



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Caption: General scheme for N-acylation of the indoline core.

Experimental Protocol (Solution-Phase using HATU):

- Reactant Preparation: In a round-bottom flask under an inert atmosphere (N_2 or Ar), dissolve the N-protected amino acid (e.g., Boc-L-Alanine, 1.1 eq) in anhydrous DMF.
- Activation: Cool the solution to 0°C in an ice bath. Add HATU (1.1 eq) and DIPEA (2.5 eq). Stir for 15-20 minutes to allow for the formation of the active ester.
- Coupling: Add a solution of (S)-Indoline-2-carboxylic acid methyl ester* (1.0 eq) in anhydrous DMF to the activated mixture.

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- Reaction: Allow the reaction to warm to room temperature and stir for 1-4 hours. Monitor progress by TLC or LC-MS.
- Work-up:
  - Dilute the reaction mixture with ethyl acetate.
  - Wash sequentially with 5% citric acid solution, saturated sodium bicarbonate ($NaHCO_3$) solution, and brine.
  - Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel.

Note: This protocol shows coupling to the methyl ester for simplicity. If the free acid from Protocol 1 is used, the resulting dipeptide acid can be carried forward to the next step.

Protocol 3: C-Terminal Elongation (Coupling the Carboxylic Acid)

This protocol describes the formation of a peptide bond at the C-terminus of an N-acylated indoline scaffold. This is the most common operation in peptide synthesis, where the carboxylic acid of one residue is coupled to the amine of another.

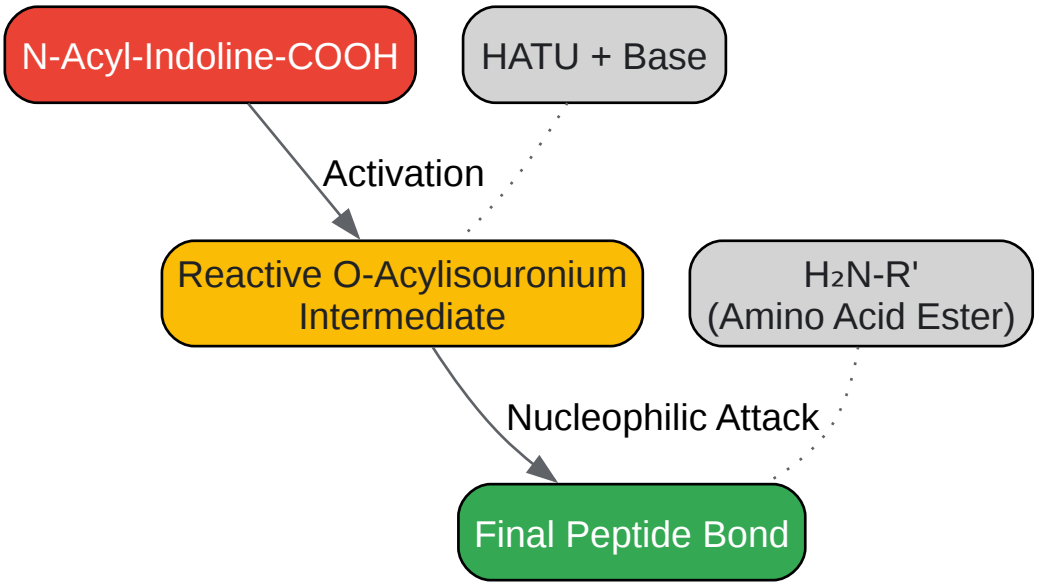
Causality Behind the Method: The fundamental principle is the activation of the carboxylic acid group to make it susceptible to nucleophilic attack by an amine.[11] The choice of coupling reagent is critical for achieving high yields and minimizing side reactions, especially racemization. The table below compares several common reagents, highlighting their strengths and weaknesses.[10]

Experimental Protocol (General, using HATU):

- Reactant Preparation: Dissolve the N-acylated (S)-Indoline-2-carboxylic acid (from Protocol 2, 1.0 eq) and the desired amino acid ester hydrochloride (e.g., H-Gly-OMe·HCl, 1.1 eq) in anhydrous DMF.

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- Activation & Coupling: Cool the solution to 0°C. Add DIPEA (3.0 eq) to neutralize the hydrochloride salt and deprotonate the carboxylic acid. Then, add HATU (1.05 eq).
- Reaction: Allow the mixture to warm to room temperature and stir for 1-4 hours, monitoring by TLC or LC-MS.
- Work-up and Purification: Follow the work-up and purification steps outlined in Protocol 2.



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Caption: Activation and coupling steps in C-terminal elongation.

Data Presentation: Comparison of Common Coupling Reagents

The selection of a coupling reagent is a critical decision based on factors like cost, efficiency with hindered amino acids, and potential for side reactions.

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Coupling Reagent	Base	Typical Time	Typical Yield	Purity (%)	Key Advantages & Disadvantages
HATU	DIPEA	1-4 h	>90%	85-95%	Pro: Highly efficient for hindered couplings, low racemization.[10] Con: Higher cost.
HBTU	DIPEA	2-6 h	85-95%	80-90%	Pro: Good balance of reactivity and cost.[10]
EDC / HOBt	DIPEA/NMM	4-12 h	70-90%	70-85%	Pro: Cost-effective, water-soluble byproducts.[10] Con: May require longer reaction times.
DCC / HOBt	-	4-12 h	70-90%	70-85%	Pro: Inexpensive. Con: Insoluble DCU byproduct requires filtration.[10]

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Table adapted from BenchChem Application Notes. Actual yields and purities are sequence- and substrate-dependent.[10]

Field-Proven Insights: Overcoming Synthetic Challenges

1. Minimizing Racemization: The chiral center at the C-2 position of indoline is susceptible to epimerization under harsh coupling conditions.

- Causality: The formation of an oxazolone intermediate during activation can lead to the loss of stereochemical integrity.
- Mitigation: Performing the activation and coupling steps at low temperatures (0°C) can significantly reduce the rate of racemization.[10] Using additives like HOBt or employing coupling reagents like HATU, which favor a rapid and direct aminolysis pathway, also helps preserve chirality.

2. Avoiding N-Acylurea Formation: When using carbodiimide reagents like EDC or DCC, a common side reaction is the rearrangement of the reactive O-acylisourea intermediate into a stable and unreactive N-acylurea, which terminates the reaction.[10]

- Causality: The O-acylisourea is highly reactive but can undergo an intramolecular rearrangement if the nucleophilic attack by the amine is slow (e.g., due to steric hindrance).
- Mitigation: The use of additives like HOBt or NHS is critical. These additives rapidly trap the O-acylisourea to form a more stable active ester, which is still highly reactive towards the amine but is not prone to rearrangement.[10][12]

Conclusion

(S)-(+)-**Methyl indoline-2-carboxylate** is more than just a starting material; it is a strategic scaffold for imbuing peptidomimetics with conformational rigidity and precise stereochemical definition. Its successful incorporation into complex molecules hinges on a solid understanding of its reactivity, particularly the challenges associated with its sterically hindered secondary amine. By employing robust activation methods, carefully controlling reaction conditions to prevent side reactions, and following validated protocols, researchers can effectively harness

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the power of this building block. The methodologies detailed herein provide a reliable framework for synthesizing novel peptidomimetics, paving the way for the discovery of next-generation therapeutics with superior pharmacological profiles.

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